

# An In-depth Technical Guide to the Physical Properties of 2-Methyldecanal

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## Compound of Interest

Compound Name: 2-Methyldecanal

Cat. No.: B1664147

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methyldecanal** (CAS: 19009-56-4), an organic aldehyde compound. The information presented herein is intended for use by professionals in research, scientific, and drug development fields. This document summarizes key quantitative data, details relevant experimental methodologies, and provides a visual representation of a standard experimental workflow.

## Core Physical and Chemical Properties

**2-Methyldecanal** is an organic compound classified as an aldehyde, with the molecular formula C<sub>11</sub>H<sub>22</sub>O.<sup>[1][2][3]</sup> It is typically a colorless to pale yellow liquid.<sup>[1][2]</sup> The compound is characterized by a long carbon chain with a methyl group at the second carbon position of a decanal backbone.<sup>[2]</sup> Its odor is often described as aldehydic, waxy, and having citrus or green nuances.<sup>[4][5]</sup> Due to its hydrophobic nature, it is practically insoluble in water but soluble in organic solvents such as alcohol, oils, and hexane.<sup>[1][2][4][5][6]</sup>

## Quantitative Data Summary

The following table summarizes the key physical properties of **2-Methyldecanal**, compiled from various sources. It is important to note that some values are estimates and ranges may be provided due to different experimental conditions.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sup>[1][2][4]</sup>
Molecular Weight	170.29 g/mol <sup>[1][4][7]</sup>
Boiling Point	170.00 °C to 230 °C <sup>[1][4][8][9]</sup>
Melting Point	-2°C (estimate) <sup>[4][8]</sup>
Density	0.819 to 0.827 g/cm <sup>3</sup> <sup>[8][9]</sup>
Refractive Index	1.425 to 1.435 (@ 20°C) <sup>[1][9][10]</sup>
Vapor Pressure	8.24 Pa @ 25°C or 0.102 mmHg @ 25°C <sup>[4][8]</sup>
Flash Point	81°C to 97°C <sup>[1][8]</sup>
Water Solubility	16 mg/L @ 20°C (Practically insoluble) <sup>[4][5][8]</sup>
LogP (Octanol/Water)	3.572 to 4.5 <sup>[5][8]</sup>

## Experimental Protocols

The determination of the physical properties listed above relies on established laboratory techniques. The following sections detail the methodologies for measuring boiling point, density, and refractive index.

### 3.1. Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[11]</sup> For small sample volumes, a micro-boiling point determination is a convenient and accurate method.<sup>[12][13]</sup>

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating apparatus (e.g., a Thiele tube or an aluminum block on a hot plate), and a stirring mechanism.<sup>[12][13][14]</sup>
- Procedure:
  - A small amount (a few milliliters) of **2-Methyldecanol** is placed into the test tube.<sup>[13]</sup>

- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the test tube.[11][14]
- The apparatus is assembled with the thermometer bulb positioned close to the test tube, ensuring the thermometer and the sample are heated uniformly.
- The sample is heated gently. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[12]
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles from the sample's vapor will emerge from the capillary tube.[12]
- Heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles stops, and the liquid is drawn up into the capillary tube. This occurs when the vapor pressure inside the capillary equals the atmospheric pressure.[11][12]

### 3.2. Determination of Density

Density is an intrinsic property defined as the mass of a substance per unit volume.[15] For a liquid like **2-Methyldecanol**, this can be determined straightforwardly.

- Apparatus: A graduated cylinder (e.g., 10 mL or 25 mL) and an electronic balance.[16][17]
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured using an electronic balance and recorded.[16]
  - A specific volume of **2-Methyldecanol** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[16]
  - The combined mass of the graduated cylinder and the liquid is measured and recorded. [16]
  - The mass of the empty cylinder is subtracted from the combined mass to determine the mass of the liquid.[16]

- The density is calculated by dividing the mass of the liquid by its measured volume (Density = Mass / Volume).[15]
- To improve accuracy, the procedure can be repeated multiple times, and the average density is calculated.[16]

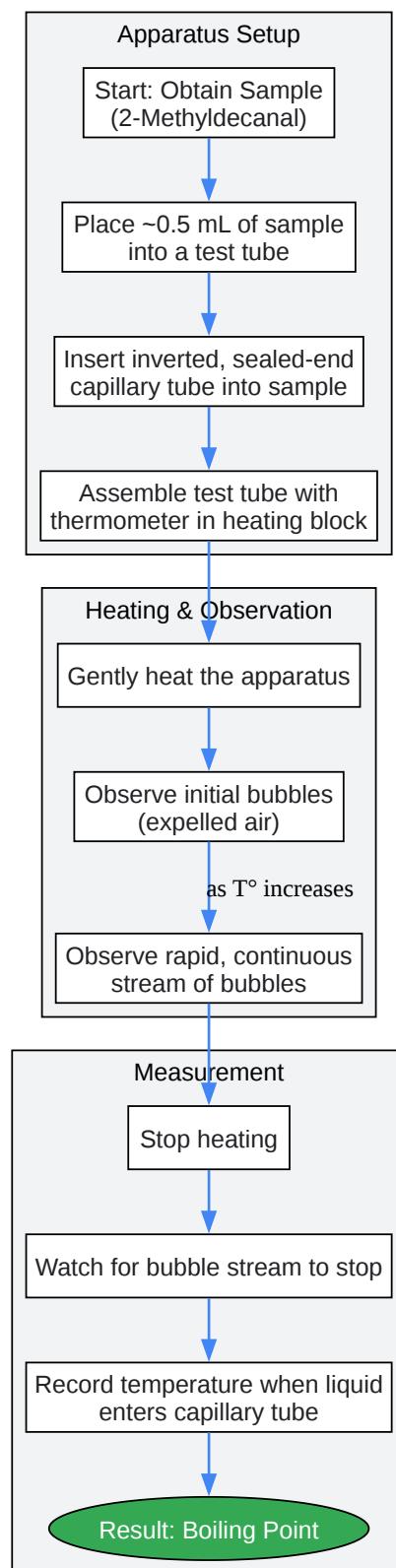
### 3.3. Determination of Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through it.[18] It is a characteristic property used for substance identification and purity assessment.[19]

- Apparatus: An Abbe refractometer is a common instrument for this measurement.[18] It consists of two prisms, a light source, and a telescope or digital detector.[18]
- Procedure:
  - The prisms of the refractometer are cleaned and calibrated using a standard liquid with a known refractive index (e.g., distilled water).
  - A few drops of **2-Methyldecanal** are placed on the surface of the lower prism.[18]
  - The two prisms are closed together, spreading the liquid into a thin, uniform layer.
  - Light is directed through the sample. The user looks through the eyepiece and adjusts the controls until the boundary line (the dividing line between light and dark fields) is sharp and centered on the crosshairs.
  - The refractive index is then read directly from the instrument's calibrated scale. The measurement is typically temperature-dependent, so the temperature (usually 20°C) is controlled and recorded.

## Mandatory Visualizations

The following diagram illustrates the experimental workflow for determining the boiling point of a liquid using the micro-reflux method.

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Experimental workflow for boiling point determination.

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